

(S)-(+)-2-Hexanol CAS number 52019-78-0

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-(+)-2-Hexanol

Cat. No.: B3042163

[Get Quote](#)

An In-depth Technical Guide to **(S)-(+)-2-Hexanol**

Introduction

(S)-(+)-2-Hexanol (CAS Number: 52019-78-0) is a chiral secondary alcohol that serves as a valuable building block in organic synthesis. As an enantiomerically pure compound, it is of significant interest to researchers in academia and industry, particularly in the fields of pharmaceutical development, and the synthesis of complex, biologically active molecules.^[1] Its defined stereochemistry makes it a crucial intermediate for creating specific stereoisomers of target molecules, which is often essential for desired pharmacological activity.

This guide provides a comprehensive overview of the technical data and methodologies associated with **(S)-(+)-2-Hexanol**, tailored for researchers, scientists, and drug development professionals.

Physicochemical Properties

(S)-(+)-2-Hexanol is a colorless to light yellow liquid.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	52019-78-0
Molecular Formula	C ₆ H ₁₄ O[1][2]
Molecular Weight	102.17 g/mol [1][2]
Appearance	Colorless to light yellow liquid[1]
Boiling Point	137-138 °C[1]
Melting Point	-23 °C (for racemic mixture)[3]
Density	0.818 g/mL at 25 °C[1]
Flash Point	51.1 °C (124 °F)[1][4]
Refractive Index (n ²⁰ /D)	1.415[1]
Water Solubility	Slightly soluble[1][5]

Synthesis and Purification

The synthesis of enantiomerically specific alcohols like **(S)-(+)-2-Hexanol** can be approached through various methods, including the reduction of a corresponding ketone using chiral catalysts or enzymatic resolution. A general laboratory-scale synthesis involves the reduction of 2-hexanone.

Experimental Protocol: Reduction of 2-Hexanone

This protocol describes a general method for the reduction of 2-hexanone to 2-hexanol. To achieve the specific (S)-(+) enantiomer, an asymmetric reducing agent or a chiral catalyst would be required.

Materials:

- 2-Hexanone (methyl n-butyl ketone)
- Sodium borohydride (NaBH₄) or a similar reducing agent
- Methanol or Ethanol

- Diethyl ether
- Dilute Hydrochloric Acid (e.g., 1M HCl)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

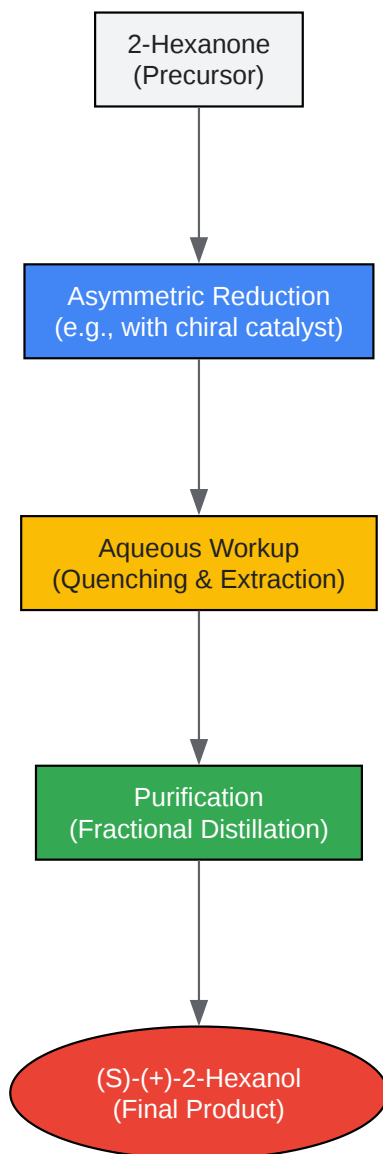
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath, dissolve 2-hexanone in methanol.
- **Reduction:** Slowly add sodium borohydride to the stirred solution in small portions, maintaining the temperature below 10 °C.
- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir at room temperature. Monitor the reaction's progress using Thin Layer Chromatography (TLC) until the starting ketone is consumed.
- **Quenching:** Carefully quench the reaction by slowly adding dilute hydrochloric acid until the effervescence ceases. This step neutralizes the excess reducing agent.
- **Extraction:** Transfer the mixture to a separatory funnel. Add diethyl ether to extract the product. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and finally with brine.
- **Drying:** Separate the organic layer and dry it over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent (diethyl ether) using a rotary evaporator.
- **Purification:** Purify the crude 2-hexanol by fractional distillation to obtain the final product.^[6]

Purification Methods

- Fractional Distillation: This is the most common method for purifying 2-hexanol, taking advantage of its boiling point to separate it from impurities with different volatilities.^[7]
- Solvent Extraction: This technique can be used to remove water-soluble impurities from the crude product before the final distillation step.^[7]

General Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **(S)-(+)-2-Hexanol**.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation and purity assessment of **(S)-(+)-2-Hexanol**.

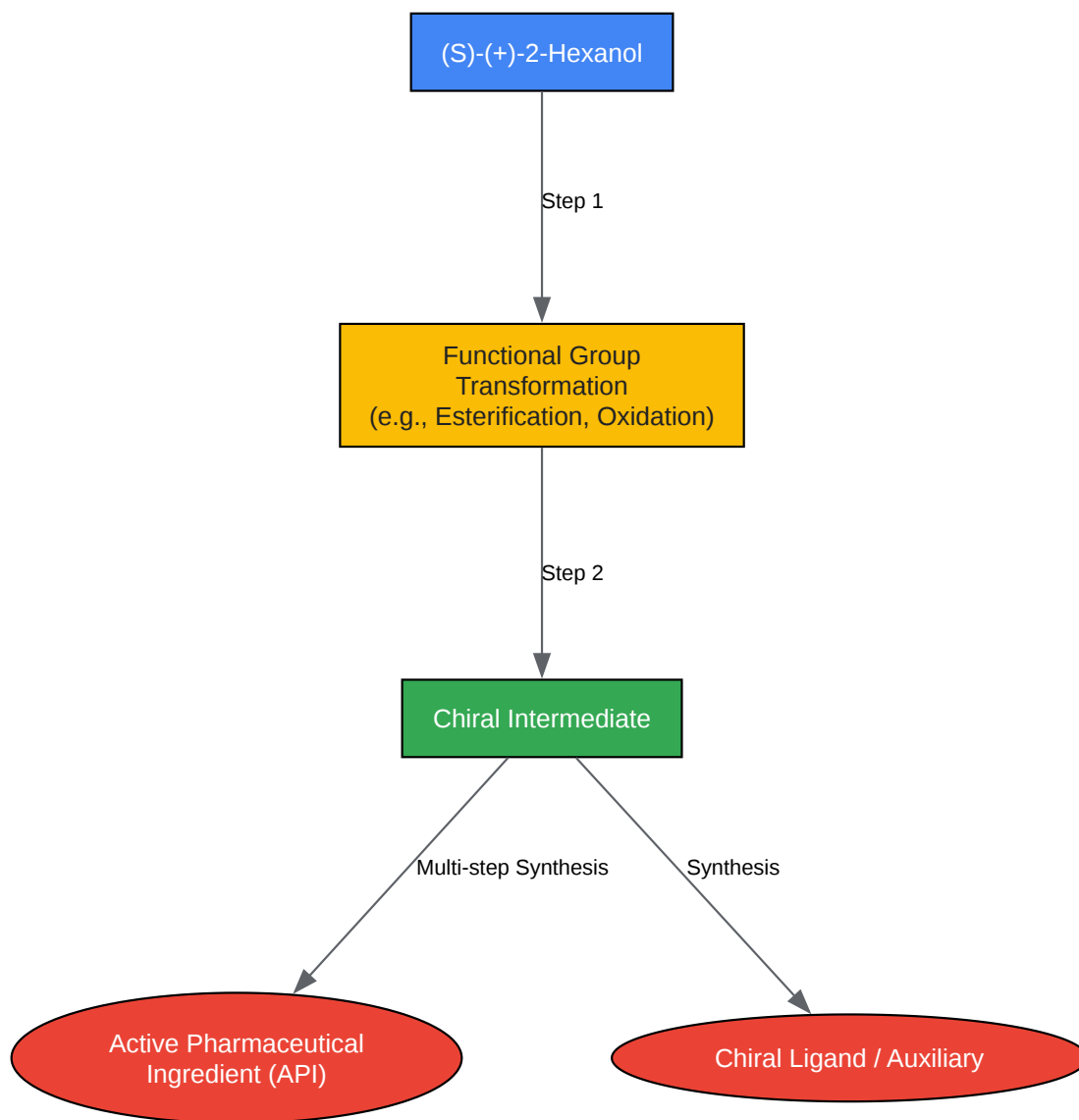
Spectrum Type	Key Chemical Shifts / Peaks (ppm or cm^{-1})
^1H NMR (CDCl_3 , 90 MHz)	δ (ppm): ~3.8 (m, 1H, -CHOH), ~1.4 (m, 2H), ~1.3 (m, 4H), ~1.15 (d, 3H, -CH(OH)CH ₃), ~0.9 (t, 3H, -CH ₂ CH ₃) [2] [8]
^{13}C NMR (CDCl_3 , 25.16 MHz)	δ (ppm): ~68.0, ~39.0, ~28.0, ~23.0, ~22.8, ~14.0 [2] [9]
IR Spectrum	~3350 cm^{-1} (O-H stretch, broad), ~2930 cm^{-1} (C-H stretch), ~1120 cm^{-1} (C-O stretch) [10]

Applications in Research and Development

(S)-(+)-2-Hexanol's primary value lies in its application as a chiral building block for the synthesis of more complex molecules, particularly in the pharmaceutical industry.

- **Chiral Intermediate:** It is used in the synthesis of enantiomerically pure active pharmaceutical ingredients (APIs). The stereocenter of the alcohol can be retained or inverted during subsequent chemical transformations, allowing for precise control over the final product's stereochemistry.
- **Flavor and Fragrance:** Chiral alcohols and their derivatives are used in the flavor and fragrance industry, where different enantiomers can have distinct scents and tastes.
- **Asymmetric Synthesis:** It can be used as a starting material for the synthesis of chiral ligands or auxiliaries that are employed in asymmetric catalysis.

Role as a Chiral Building Block



[Click to download full resolution via product page](#)

Caption: Role of **(S)-(+)-2-Hexanol** as a precursor in synthesis.

Safety and Handling

(S)-(+)-2-Hexanol is a flammable liquid and requires careful handling in a laboratory setting.
[\[11\]](#)[\[12\]](#)

Hazard Information	Details
GHS Pictograms	Flammable (GHS02), Harmful (GHS07)
Hazard Statements	H226: Flammable liquid and vapor. [12] [13] H302: Harmful if swallowed. [12] [13] H315: Causes skin irritation. [12] H319: Causes serious eye irritation. [12] [14] H335: May cause respiratory irritation. [12]
Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. [13] P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [12] P280: Wear protective gloves/protective clothing/eye protection/face protection. [13] P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [12] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [12]

Handling:

- Use in a well-ventilated area or a fume hood.[\[11\]](#)
- Keep away from ignition sources and take precautionary measures against static discharge.
[\[11\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[\[11\]](#)

Storage:

- Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents and acids.[11]
- Keep containers tightly closed in a flammables area.[1][11]

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations. Do not empty into drains.[11]

Conclusion

(S)-(+)-2-Hexanol is a fundamentally important chiral alcohol with well-defined physicochemical properties and established synthetic routes. Its primary utility as a chiral building block makes it an indispensable tool for chemists engaged in the synthesis of complex, high-value molecules. Proper understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is essential for its effective and safe utilization in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 52019-78-0,(S)-(+)-2-Hexanol | lookchem [lookchem.com]
- 2. 2-Hexanol | C₆H₁₄O | CID 12297 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Hexanol - Wikipedia [en.wikipedia.org]
- 4. (S)-(+)-2-hexanol, 52019-78-0 [thegoodscentscompany.com]
- 5. (S)-(+)-2-Hexanol, 98% | Fisher Scientific [fishersci.ca]
- 6. prepchem.com [prepchem.com]
- 7. zhongdachemical.com [zhongdachemical.com]
- 8. hmdb.ca [hmdb.ca]

- 9. spectrabase.com [spectrabase.com]
- 10. 2-Hexanol [webbook.nist.gov]
- 11. fishersci.com [fishersci.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. cpachem.com [cpachem.com]
- 14. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [(S)-(+)-2-Hexanol CAS number 52019-78-0]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3042163#s-2-hexanol-cas-number-52019-78-0>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com